

Application Note: High-Purity Jasminin Extraction and Purification from Plant Leaves

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Compound of Interest

Compound Name: *Jasminin*

Cat. No.: *B1164225*

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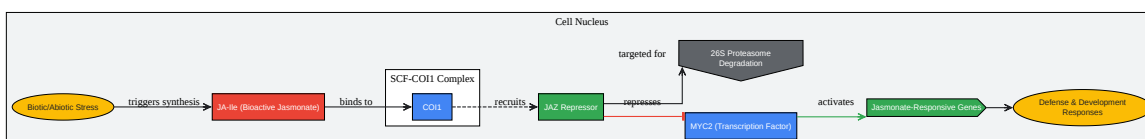
Audience: Researchers, scientists, and drug development professionals.

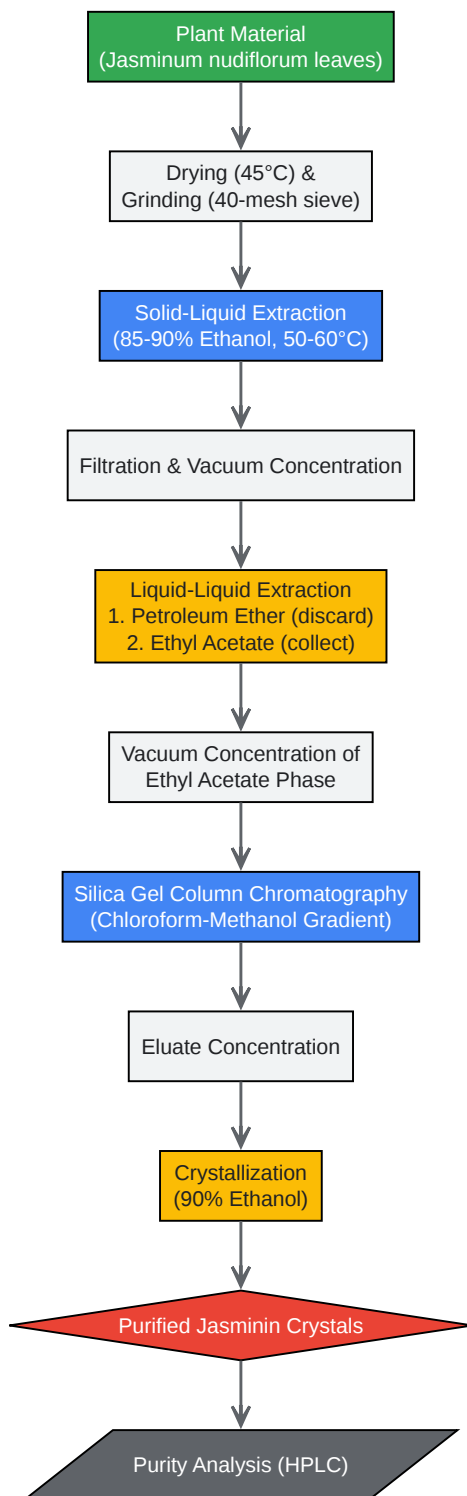
Introduction **Jasminin** is a bioactive compound found in several species of the *Jasminum* genus, notably in the leaves of Winter Jasmine (*Jasminum nudiflorum*)[1]. As a monomer with significant antibacterial properties, **Jasminin** presents a promising lead compound for the development of novel antibacterial agents[1]. Its chemical structure is related to the jasmonates, a class of plant hormones that play critical roles in regulating plant defense mechanisms against pathogens and herbivores, as well as developmental processes[2][3]. Understanding the extraction and purification of this compound is the first critical step in leveraging its therapeutic potential.

The protocols outlined below are based on established solvent extraction and chromatographic techniques, providing a robust and reproducible method for obtaining high-purity **Jasminin** for research and development purposes[1].

Biological Context: The Jasmonate Signaling Pathway Jasmonates, including jasmonic acid (JA) and its derivatives, are key signaling molecules in plants. The core signaling pathway is initiated by the bioactive form, jasmonoyl-isoleucine (JA-Ile), which binds to the F-box protein CORONATINE INSENSITIVE 1 (COI1)[4]. This binding event promotes the ubiquitination and subsequent degradation of JASMONATE-ZIM DOMAIN (JAZ) repressor proteins by the 26S proteasome. The degradation of JAZ proteins releases transcription factors, such as MYC2, allowing them to activate the expression of jasmonate-responsive genes, which are crucial for

defense and developmental processes[2][4]. The study of compounds like **Jasminin**, which are structurally related to this pathway, is of high interest in drug discovery.





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References

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- 3. mdpi.com [mdpi.com]
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